

# hazards and safety precautions for handling tert-octyl isocyanide

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## Compound of Interest

Compound Name: **1,1,3,3-Tetramethylbutyl isocyanide**

Cat. No.: **B084306**

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An In-depth Technical Guide to the Hazards and Safety Precautions for Handling Tert-octyl Isocyanide

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive information on the hazards and essential safety precautions for handling tert-octyl isocyanide (also known as **1,1,3,3-tetramethylbutyl isocyanide**). Adherence to these guidelines is crucial for minimizing risks in a laboratory or research setting.

## Chemical Identification and Physical Properties

Tert-octyl isocyanide is a flammable and harmful chemical compound. A clear understanding of its physical and chemical properties is the first step in safe handling.

| Property            | Value  |
|---------------------|--|
| Synonyms            | 1,1,3,3-Tetramethylbutyl isocyanide,<br>Walborsky's reagent, 2-Isocyano-2,4,4-<br>trimethylpentane |
| CAS Number          | 14542-93-9   |
| Molecular Formula   | C <sub>9</sub> H <sub>17</sub> N <sup>[1]</sup> <sup>[2]</sup>                                     |
| Molecular Weight    | 139.24 g/mol   |
| Appearance          | Colorless liquid <sup>[1]</sup> <sup>[3]</sup>   |
| Boiling Point       | 55-57 °C at 11 mmHg  |
| Density             | 0.794 g/mL at 25 °C  |
| Flash Point         | 52 °C (125.6 °F) - closed cup <sup>[2]</sup>   |
| Storage Temperature | 2-8°C <sup>[2]</sup>   |

## Hazard Identification and Classification

Tert-octyl isocyanide is classified as a hazardous substance. The primary hazards are its flammability and its toxicity upon exposure.

GHS Hazard Statements:

- H226: Flammable liquid and vapour.<sup>[2]</sup><sup>[4]</sup><sup>[5]</sup>
- H302: Harmful if swallowed.<sup>[4]</sup><sup>[5]</sup>
- H312: Harmful in contact with skin.<sup>[4]</sup><sup>[5]</sup>
- H332: Harmful if inhaled.<sup>[4]</sup><sup>[5]</sup>

Signal Word: Warning<sup>[3]</sup><sup>[4]</sup>

Hazard Pictograms:

- GHS02: Flame (Flammable)
- GHS07: Exclamation Mark (Harmful)

## Toxicological Information

While extensive toxicological studies on tert-octyl isocyanide have not been completed, it is assessed as being moderately toxic through oral, dermal, and inhalation routes of exposure.[3] To the best of current knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated.

Potential Health Effects:

- Inhalation: Harmful if inhaled.[4][5] May cause respiratory tract irritation.
- Skin Contact: Harmful in contact with skin.[4][5]
- Eye Contact: May cause eye irritation.
- Ingestion: Harmful if swallowed.[4][5]
- Potential Symptoms: Exposure may lead to nausea, headache, and vomiting.

## Safe Handling and Storage Protocols

Strict adherence to the following protocols is mandatory to ensure safety when working with tert-octyl isocyanide.

## Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.  
[4]
- Use explosion-proof electrical, ventilating, and lighting equipment.[3][4]
- Ensure eyewash stations and safety showers are readily accessible.

## Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling. The following PPE is recommended:

| PPE Type               | Specification  |
|------------------------|--|
| Eye/Face Protection    | Chemical safety goggles or a face shield.  |
| Skin Protection        | Chemically resistant gloves (e.g., nitrile rubber).<br>Protective clothing to prevent skin contact. <sup>[4]</sup>         |
| Respiratory Protection | If ventilation is inadequate, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used. |

## Handling Procedures

- Avoid contact with skin, eyes, and clothing.<sup>[4]</sup>
- Keep away from heat, sparks, open flames, and other ignition sources.<sup>[3][4]</sup> No smoking.<sup>[3]</sup>  
<sup>[4]</sup>
- Use only non-sparking tools.<sup>[3]</sup>
- Take precautionary measures against static discharge.<sup>[3]</sup> Ground and bond containers and receiving equipment.<sup>[3]</sup>
- Wash hands thoroughly after handling.<sup>[3]</sup> Do not eat, drink, or smoke when using this product.<sup>[3]</sup>

## Storage Requirements

- Store in a tightly closed container in a cool, dry, and well-ventilated area.<sup>[3]</sup>
- It is recommended to store in a refrigerator at 2-8°C.<sup>[2]</sup>
- Store under an inert gas atmosphere.<sup>[3]</sup>
- Keep away from incompatible materials such as oxidizing agents.

## First Aid and Emergency Procedures

In case of exposure or accident, immediate and appropriate first aid is critical.

| Exposure Route | First Aid Measures   |
|----------------|--|
| Inhalation     | Remove the individual to fresh air and keep them comfortable for breathing. <a href="#">[4]</a> If not breathing, give artificial respiration. Seek immediate medical attention. |
| Skin Contact   | Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. <a href="#">[4]</a> If skin irritation occurs, seek medical attention.       |
| Eye Contact    | Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. <a href="#">[5]</a> Seek immediate medical attention.       |
| Ingestion      | Do NOT induce vomiting. Rinse mouth with water. If the person feels unwell, call a poison center or doctor. <a href="#">[5]</a>  |

## Spill and Leak Procedures

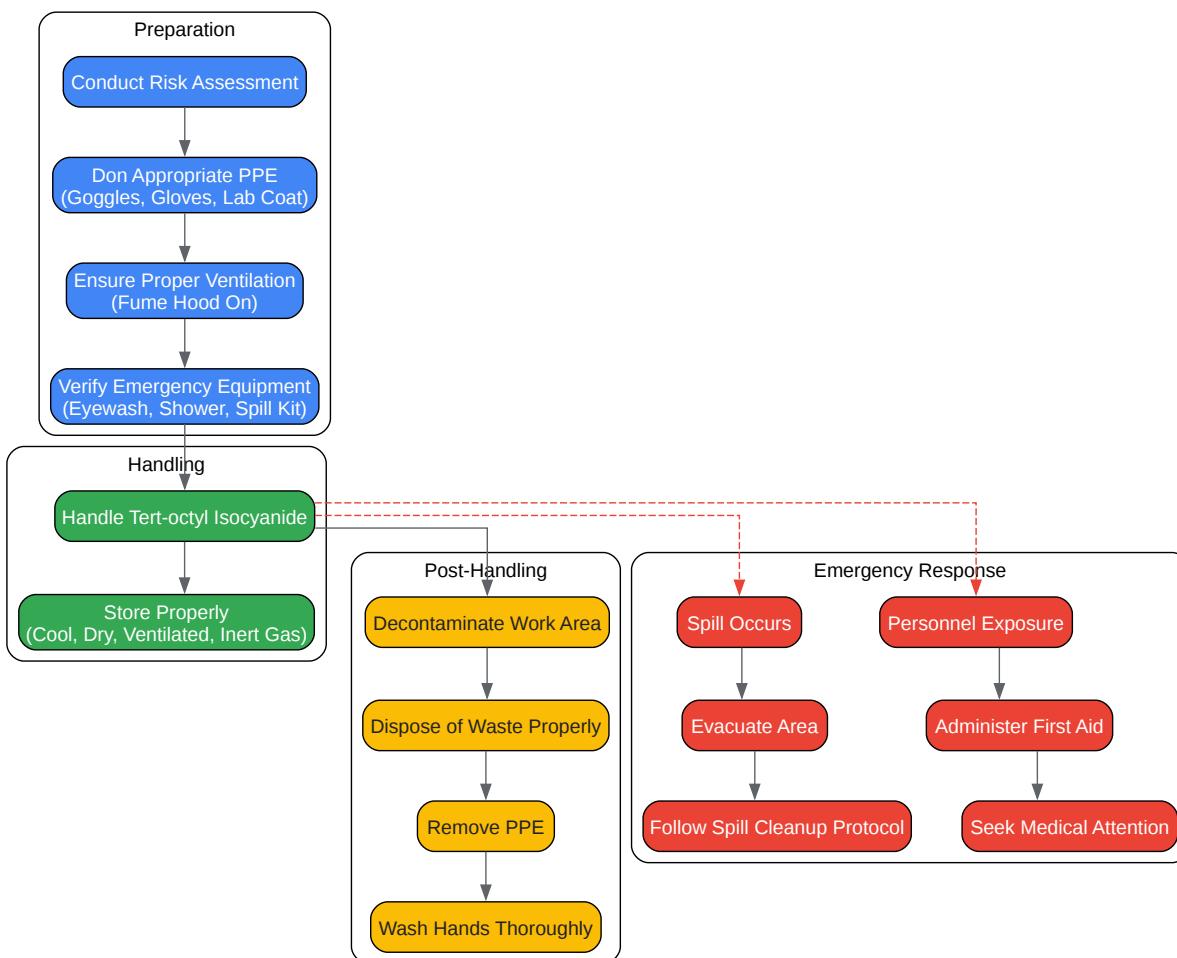
- Evacuate personnel from the area.
- Remove all sources of ignition.
- Ventilate the area.
- Wear appropriate personal protective equipment.
- Absorb the spill with an inert, non-combustible material (e.g., sand, earth, vermiculite).
- Collect the absorbed material into a suitable container for disposal.

## Disposal Considerations

Dispose of tert-octyl isocyanide and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Do not allow the chemical to enter drains or waterways.

## Experimental Workflow and Safety Logic

The following diagrams illustrate the logical flow for safely handling tert-octyl isocyanide.

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